

Unraveling the Enigma of Tau: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Tau protein (592-597), Human*
TFA

Cat. No.: *B1574777*

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This technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals investigating the multifaceted role of the Tau protein in neurodegenerative diseases. While specific functional data for the human Tau protein fragment (592-597) with a trifluoroacetic acid (TFA) salt form remains largely uncharacterized in publicly available scientific literature, this document provides an in-depth overview of the broader context of Tau protein function, its critical domains, and the established experimental methodologies used to probe its physiological and pathological roles.

The Tau protein, primarily known for its role in stabilizing microtubules within neurons, is a central figure in the pathology of numerous neurodegenerative disorders, collectively termed tauopathies, which include Alzheimer's disease.[1][2] The dysfunction and aggregation of Tau are considered key events leading to neuronal death and the progression of these devastating conditions.[1] The human Tau protein (592-597) fragment is commercially available as a synthetic peptide for research purposes and is generally implicated in studies of neurodegeneration and dementia.[3]

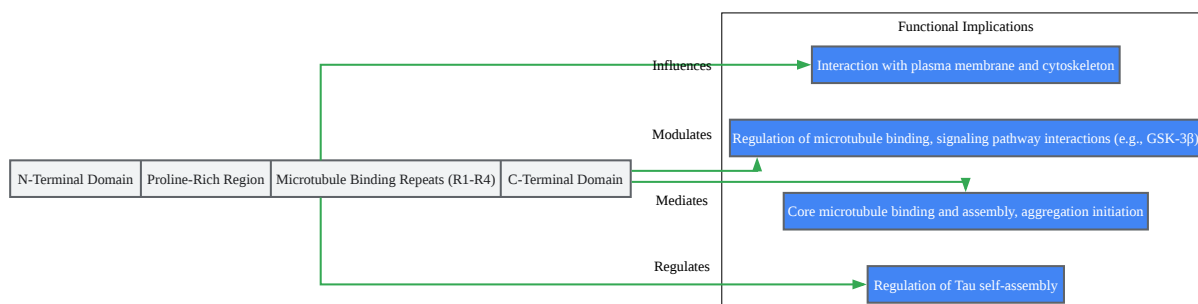
Physicochemical Properties of Tau Protein (592-597) Human TFA

While functional studies are limited, the basic physicochemical properties of this peptide fragment are defined.

Property	Value	Source
Molecular Formula	C36H63F3N10O11	MedChemExpress
Molecular Weight	868.94 g/mol	MedChemExpress
CAS Number	2703746-44-3	MedChemExpress
Amino Acid Sequence	VQIINK	MedChemExpress

The Crucial Role of Tau Domains in Function and Pathology

The full-length Tau protein is a complex molecule with multiple domains that dictate its function. Understanding these domains is critical to contextualizing the potential role of fragments like Tau (592-597).

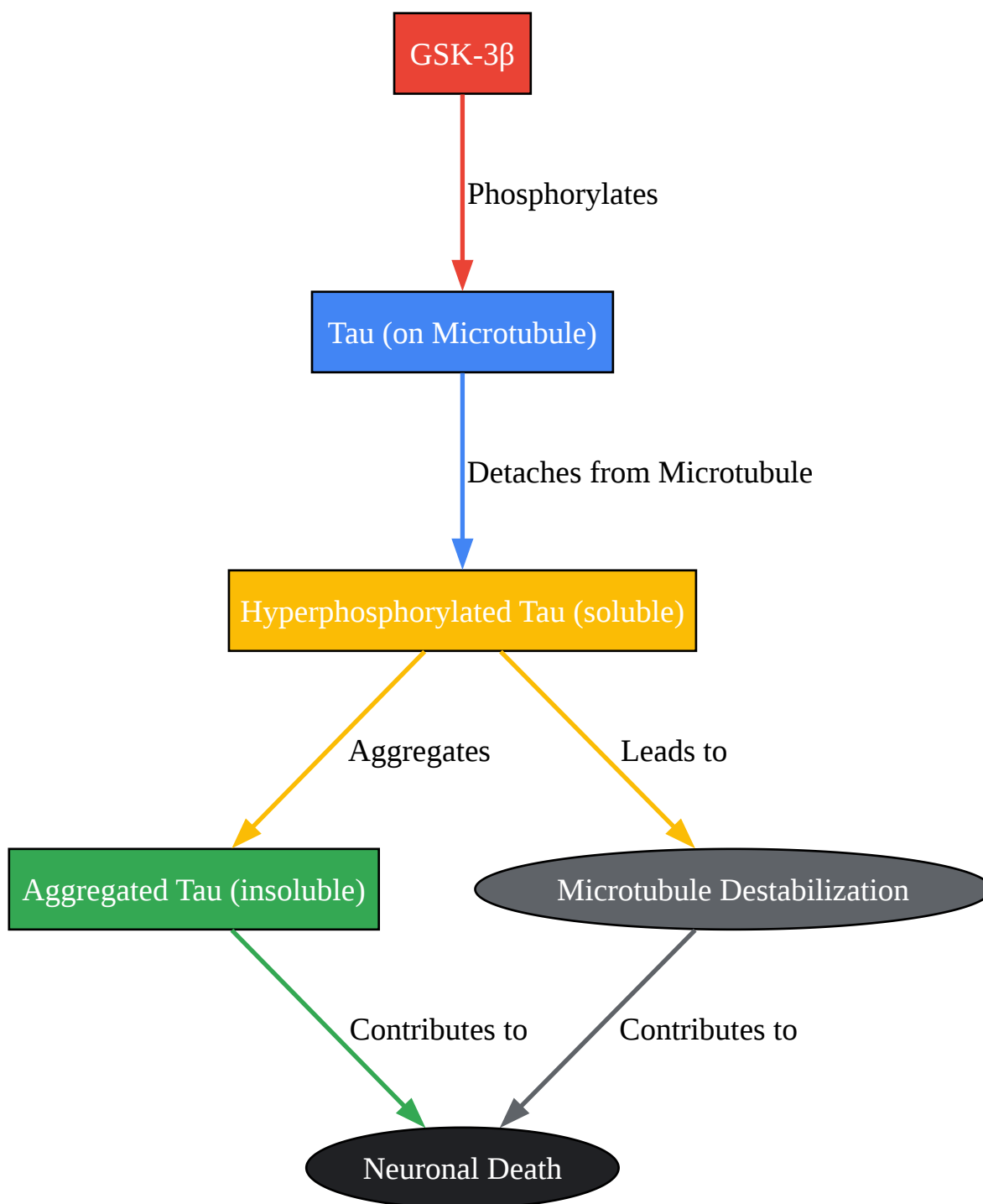


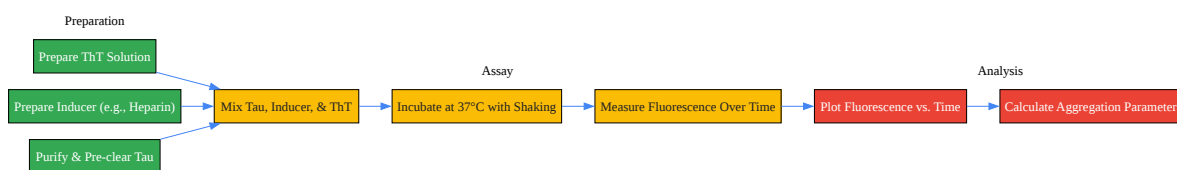
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Caption: Functional domains of the Tau protein.

Key Signaling Pathways Implicated in Tau Pathology

The phosphorylation state of Tau is a critical determinant of its function and propensity to aggregate. Several kinases, most notably Glycogen Synthase Kinase-3 β (GSK-3 β), play a pivotal role in this process.^{[1][4]}





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